

# Physicochemical Characteristics and Synthesis of (S)-Phenethyl Lactate: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

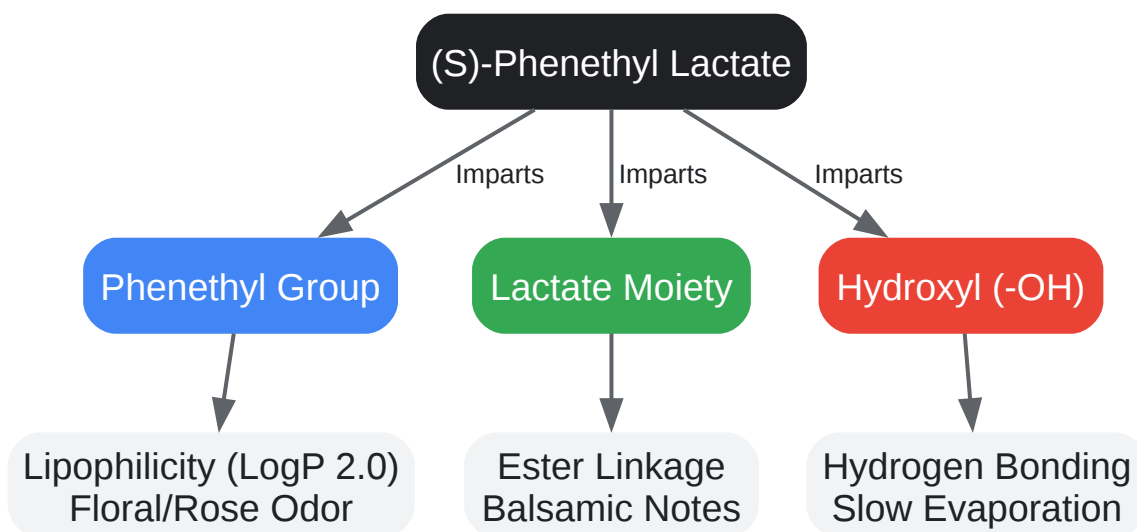
Compound Name:	(S)-Phenethyl 2-hydroxypropanoate
CAS No.:	1928712-34-8
Cat. No.:	B2552991

[Get Quote](#)

## Executive Summary & Molecular Architecture

As a Senior Application Scientist specializing in chiral esters, I approach (S)-Phenethyl lactate (also known as L-phenethyl lactate or 2-phenylethyl (S)-2-hydroxypropanoate) not merely as a commodity chemical, but as a highly functional molecular system. Widely utilized across the flavor, fragrance, and advanced cosmetic formulation sectors, this molecule owes its versatility to its unique tripartite structure.

The ester linkage provides a hydrolyzable backbone, the phenethyl ring imparts critical lipophilicity and distinct olfactory notes, and the alpha-hydroxyl group of the lactate moiety introduces hydrogen-bonding capabilities that drastically alter its volatility and solvent interactions. Understanding the causality behind these structural features is paramount for optimizing its performance in commercial applications.



[Click to download full resolution via product page](#)

*Structure-function relationships dictating the physicochemical profile of (S)-Phenethyl lactate.*

## Quantitative Physicochemical Profiling

To engineer formulations effectively, we must first establish the baseline thermodynamic and physical parameters of the molecule. The table below synthesizes critical data points from authoritative chemical databases.

### Table 1: Physicochemical Properties of (S)-Phenethyl Lactate

Physicochemical Property	Value / Description	Source
CAS Number	155449-46-0 (Chiral) / 10138-63-3 (Racemic)	[1],[2]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	[1]
Molecular Weight	194.23 g/mol	[1],[2]
Boiling Point	288 °C – 290.67 °C	[1],[2]
Density	1.1130 g/cm <sup>3</sup>	[2]
Flash Point	145.14 °C	[1]
Vapor Pressure	0.0004 hPa @ 20°C	[1]
LogP (Lipophilicity)	2.0	[1]
Evaporation Rate	Ultra-slow	[1]
Odor Profile	Sweet, floral, rose, balsamic	[1],[2]

## Formulation Dynamics & Causality

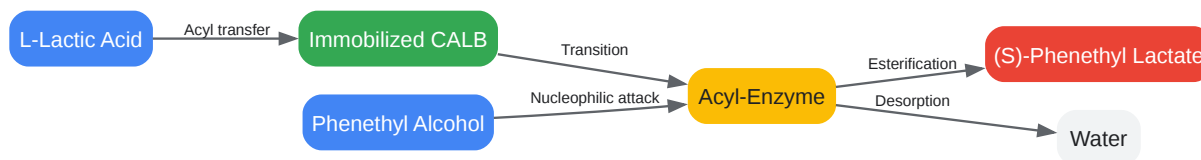
In perfumery, (S)-phenethyl lactate acts as a highly effective 1[1]. The causality behind this lies in its ultra-slow evaporation rate (vapor pressure of 0.0004 hPa at 20°C)[1]. The alpha-hydroxyl group forms intermolecular hydrogen bonds with other highly volatile fragrance compounds, effectively lowering their vapor pressure and extending the scent's substantivity on the skin.

In cosmetic applications, it functions as a mild solvent and carrier[1]. Its LogP of 2.0 indicates an optimal lipophilicity to penetrate the stratum corneum without causing barrier disruption, making it an excellent emollient that improves formulation slip and spreadability[1].

## Biocatalytic Synthesis: A Self-Validating Protocol

Traditional Fischer esterification using strong mineral acids (e.g., H<sub>2</sub>SO<sub>4</sub>) and high heat often results in the dehydration of lactic acid into acrylic acid, alongside the critical loss of stereochemical integrity (racemization). To preserve the (S)-configuration of L-lactic acid and achieve high product purity, we employ a biocatalytic approach using *Candida antarctica* Lipase B (CALB), a method well-documented for the 3 of lactic acid[3].

CALB provides exquisite stereoselectivity and operates under mild thermal conditions, preventing the oligomerization of the substrate while facilitating the 4[4].



[Click to download full resolution via product page](#)

*Biocatalytic esterification pathway of (S)-Phenethyl lactate using Candida antarctica Lipase B.*

## Step-by-Step Methodology

This protocol is designed as a self-validating system, ensuring that thermodynamic equilibrium and product purity are continuously monitored.

**Step 1: Substrate Preparation** Mix equimolar amounts of phenethyl alcohol and L-lactic acid (1:1 ratio) in a clean, dry round-bottom flask. Causality: Unlike chemical esterification, CALB does not require a massive excess of one substrate to drive the reaction, provided that the water byproduct is actively removed.

**Step 2: Solvent & Water Scavenging** Add a non-polar solvent (e.g., n-hexane) and 10% w/w of activated 4Å molecular sieves. Causality: Esterification is a reversible equilibrium reaction. Molecular sieves physically sequester the water byproduct, shifting the thermodynamic equilibrium toward the ester product according to Le Chatelier's principle.

**Step 3: Biocatalyst Addition** Introduce 5-10% w/w immobilized CALB (e.g., Novozym 438). Causality: Immobilization of the enzyme on an acrylic resin stabilizes the active site conformation against solvent denaturation and allows for easy mechanical recovery via filtration.

**Step 4: Thermal Incubation** Incubate the mixture at 55 °C under continuous orbital shaking (150 rpm) for 24 to 48 hours. Causality: A temperature of 55 °C provides optimal kinetic energy for the acyl-enzyme intermediate formation without surpassing the thermal denaturation threshold of the CALB protein structure.

### Step 5: Self-Validating Quality Control (In-Process & Post-Process)

- In-Process FT-IR Monitoring: Extract a 1 mL aliquot every 8 hours. Validate the reaction progress by observing the disappearance of the broad -OH stretch at  $3300\text{ cm}^{-1}$  (from the primary alcohol) and the appearance of a sharp ester carbonyl (C=O) stretch at  $1735\text{ cm}^{-1}$ .
- Post-Process Acid Value Titration: After filtering out the enzyme and sieves, calculate the acid value via KOH titration. An acid value of  $< 1.0\text{ mg KOH/g}$  strictly validates the complete consumption of the lactic acid substrate[1].
- Chiral Purity: Confirm the (S)-configuration retention ( $>98\%$  ee) via Chiral HPLC.

## References

- Source: Scent.
- Title: PHENYL ETHYL LACTATE | 10138-63-3 Source: ChemicalBook URL
- Title: phenethyl alcohol, 60-12-8 Source: Perflavory URL
- Title: ethyl lactate, 97-64-3 Source: The Good Scents Company URL

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. [scent.vn](http://scent.vn) [[scent.vn](http://scent.vn)]
  2. PHENYL ETHYL LACTATE | 10138-63-3 [[chemicalbook.com](http://chemicalbook.com)]
  3. ethyl lactate, 97-64-3 [[thegoodscentscompany.com](http://thegoodscentscompany.com)]
  4. phenethyl alcohol, 60-12-8 [[perflavory.com](http://perflavory.com)]
- To cite this document: BenchChem. [Physicochemical Characteristics and Synthesis of (S)-Phenethyl Lactate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2552991/docs#physicochemical-characteristics-and-synthesis-of-s-phenethyl-lactate-a-comprehensive-technical-guide>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)